

Application Notes and Protocols for the Enzymatic Synthesis of α -D-Altrofuranose

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Compound of Interest

Compound Name: *alpha-D-Altrofuranose*

CAS No.: 41846-93-9

Cat. No.: B15719198

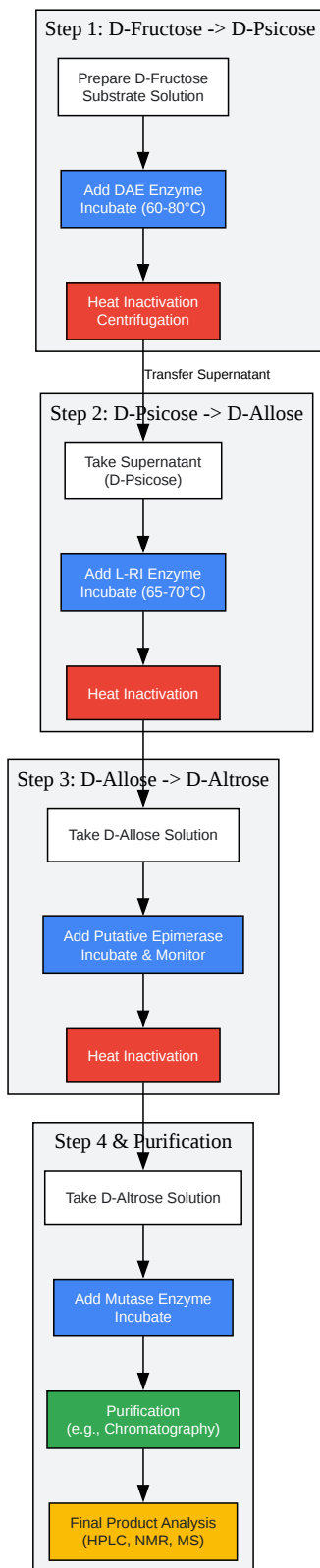
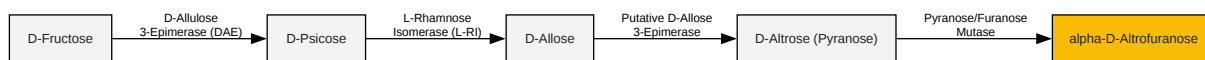
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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the enzymatic synthesis of α -D-Altrofuranose, a rare sugar with significant potential in glycobiology and drug development. Due to the absence of a direct, single-enzyme pathway from common monosaccharides, this protocol outlines a plausible and scientifically grounded multi-enzyme cascade, starting from the readily available and inexpensive substrate, D-Fructose. The proposed pathway leverages a series of isomerases and epimerases to achieve the desired stereochemistry, followed by a final ring isomerization.

Overall Synthesis Pathway

The proposed enzymatic synthesis of α -D-Altrofuranose from D-Fructose involves a four-step cascade. Each step is catalyzed by a specific class of enzyme to stereoselectively modify the sugar backbone and ring structure.



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